

# An In-depth Technical Guide to (Z)-2,2-Dimethylhept-3-ene

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,2-Dimethylhept-3-ene

Cat. No.: B12509615

[Get Quote](#)

## Introduction

(Z)-2,2-Dimethylhept-3-ene is a trisubstituted alkene characterized by a cis configuration of the substituents about the carbon-carbon double bond. The presence of a sterically demanding tert-butyl group adjacent to the double bond introduces significant steric hindrance, influencing its reactivity and synthetic accessibility. While its E-isomer is more commonly documented, the Z-isomer represents a challenging synthetic target. The geometric configuration of alkenes is a critical determinant of the biological activity in many pharmaceutical compounds and natural products.<sup>[1][2]</sup> Thermodynamically less stable Z-alkenes often exhibit unique and potent bioactivity, making the development of stereoselective synthetic routes to access them a key focus in medicinal chemistry and drug discovery.<sup>[1]</sup> This guide provides a comprehensive overview of (Z)-2,2-Dimethylhept-3-ene, including its chemical identity, stereoselective synthesis, and potential applications for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

The unequivocal identification of a chemical entity is paramount for scientific rigor. This section details the nomenclature and physicochemical properties of (Z)-2,2-Dimethylhept-3-ene.

## IUPAC Name and CAS Number

- IUPAC Name: (Z)-2,2-Dimethylhept-3-ene[3]
- Synonyms: (3Z)-2,2-dimethylhept-3-ene, cis-2,2-Dimethyl-3-heptene
- CAS Number: A specific CAS Registry Number for the (Z)-isomer is not readily found in major chemical databases. The CAS number for the (E)-isomer is 19550-75-5.[4] The lack of a dedicated CAS number for the Z-isomer suggests it is less common or has been less extensively studied than its trans-counterpart.

## Physicochemical Properties

Quantitative data for (Z)-2,2-Dimethylhept-3-ene is not widely available. However, we can predict its properties based on its structure and data from similar compounds.

Property	Value (Predicted/Estimated)	Source/Basis
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	-
Molecular Weight	126.24 g/mol	[3]
Appearance	Colorless liquid	General property of similar alkenes
Boiling Point	~120-125 °C	Estimated based on isomers and similar alkenes
Density	~0.73 g/cm <sup>3</sup>	Estimated based on isomers and similar alkenes
Solubility	Insoluble in water; Soluble in organic solvents	General property of hydrocarbons

## Stereoselective Synthesis of (Z)-2,2-Dimethylhept-3-ene

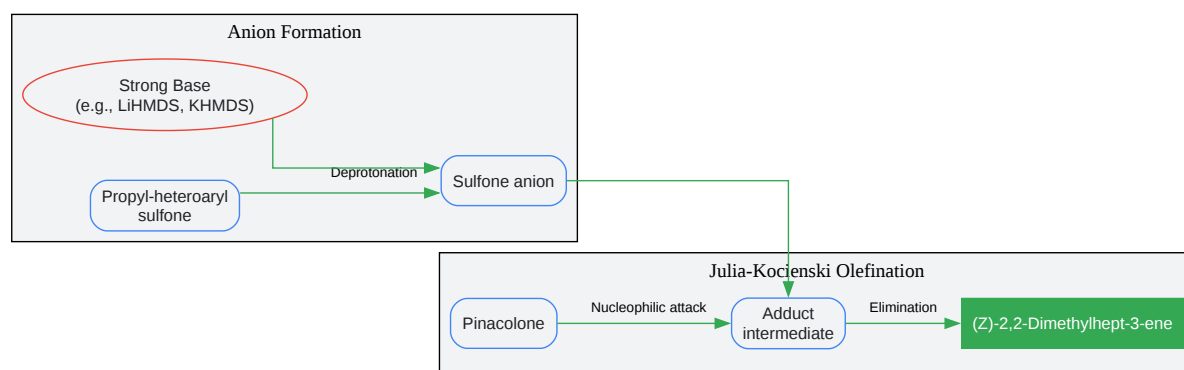
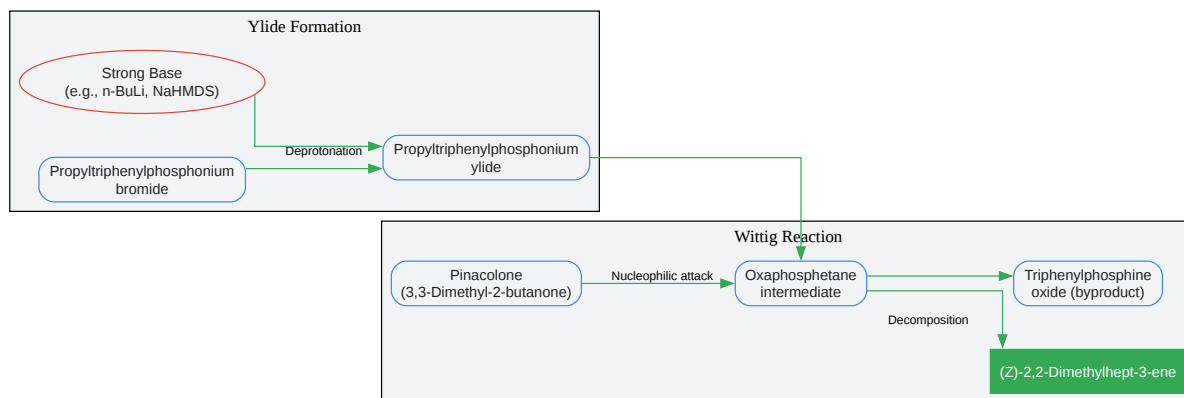
The synthesis of sterically hindered Z-alkenes such as (Z)-**2,2-Dimethylhept-3-ene** presents a significant challenge due to the thermodynamic preference for the E-isomer. The key retrosynthetic disconnection for this molecule involves the formation of the C3-C4 double bond, suggesting an olefination reaction between a three-carbon and a six-carbon fragment. The most logical precursors are 3,3-dimethyl-2-butanone (pinacolone) and a propyl ylide or equivalent.

Two primary methodologies are considered for this Z-selective transformation: the Wittig reaction and the Julia-Kocienski olefination.

## The Wittig Reaction: A Classic Approach to Z-Alkenes

The Wittig reaction is a cornerstone of alkene synthesis, renowned for its ability to form a carbon-carbon double bond from a carbonyl compound and a phosphonium ylide.<sup>[5][6]</sup> For the synthesis of Z-alkenes, non-stabilized ylides are typically employed.<sup>[7][8]</sup>

The proposed synthesis of (Z)-**2,2-Dimethylhept-3-ene** via the Wittig reaction would involve the reaction of pinacolone with propyltriphenylphosphonium ylide.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Enantio- and Z-selective synthesis of functionalized alkenes bearing tertiary allylic stereogenic center - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. 2,2-Dimethylhept-3-ene | C<sub>9</sub>H<sub>18</sub> | CID 88150 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]
- 4. (E)-2,2-Dimethylhept-3-ene | C<sub>9</sub>H<sub>18</sub> | CID 5352650 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]
- 5. [masterorganicchemistry.com](https://www.masterorganicchemistry.com/) [[masterorganicchemistry.com](https://www.masterorganicchemistry.com/)]
- 6. [web.mnstate.edu](https://web.mnstate.edu/) [[web.mnstate.edu](https://web.mnstate.edu/)]
- 7. Video: Aldehydes and Ketones to Alkenes: Wittig Reaction Overview [[jove.com](https://www.jove.com/)]
- 8. Wittig Reaction [[organic-chemistry.org](https://www.organic-chemistry.org/)]
- To cite this document: BenchChem. [An In-depth Technical Guide to (Z)-2,2-Dimethylhept-3-ene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12509615/docs#an-in-depth-technical-guide-to-z-2-2-dimethylhept-3-ene>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)